

# Application Notes and Protocols for Tween 65 in ELISA Washing Buffers

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## Compound of Interest

Compound Name: Tween 65  
Cat. No.: B15548172

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction: The Critical Role of Washing Buffers in ELISA

The Enzyme-Linked Immunosorbent Assay (ELISA) is a powerful and sensitive technique for detecting and quantifying a wide range of analytes, from proteins and hormones to antibodies. The success of an ELISA experiment hinges on achieving a high signal-to-noise ratio, which requires the specific binding of antibodies to their target antigen while minimizing non-specific binding to the microplate surface.[1] Inadequate washing can lead to high background signals, obscuring the true result and reducing the assay's sensitivity.[2]

Washing steps are therefore critical for removing unbound and weakly-bound molecules after each incubation step.[3] The inclusion of a non-ionic detergent in the wash buffer is a standard practice to reduce non-specific binding. These detergents disrupt weak, hydrophobic interactions that cause proteins and other molecules to adhere to the polystyrene plate surface, without disturbing the high-affinity binding of the antibody-antigen complex.[4] The most

commonly used detergent for this purpose is Tween 20. However, other polysorbates, such as **Tween 65**, are available and may offer advantages in specific applications.

## Tween 65: An Alternative Non-Ionic Detergent

**Tween 65**, also known as Polysorbate 65, is a non-ionic surfactant composed of polyoxyethylene sorbitan tristearate.<sup>[5]</sup> Like other members of the Tween family, it is used as an emulsifier, stabilizer, and wetting agent in various industries, including pharmaceuticals and cosmetics.<sup>[6][7]</sup> While less common in ELISA wash buffers than its counterpart, Tween 20, its distinct physicochemical properties may warrant its consideration for assay optimization.

## Comparison of Tween 65 and Tween 20

The primary difference between **Tween 65** and Tween 20 lies in their fatty acid chains and, consequently, their Hydrophilic-Lipophilic Balance (HLB). The HLB value is an indicator of a surfactant's solubility, with higher values indicating greater hydrophilicity (water-solubility).

| Property      | Tween 65                                                                                  | Tween 20                                  |
|---------------|-------------------------------------------------------------------------------------------|-------------------------------------------|
| Chemical Name | Polyoxyethylene (20) sorbitan tristearate                                                 | Polyoxyethylene (20) sorbitan monolaurate |
| Fatty Acid    | Tristearate                                                                               | Monolaurate                               |
| HLB Value     | 10.5                                                                                      | 16.7                                      |
| Appearance    | Yellow-waxy solid                                                                         | Clear, viscous, pale yellow liquid        |
| Solubility    | Soluble in ethanol, isopropanol, and mineral oil; dispersible in water. <sup>[7][8]</sup> | Readily soluble in water. <sup>[9]</sup>  |

The lower HLB value of **Tween 65** indicates that it is more lipophilic (less water-soluble) than Tween 20. This property could be advantageous in specific ELISA applications. For instance, when working with lipid or highly hydrophobic antigens, a highly hydrophilic detergent like Tween 20 might strip the coated antigen from the microplate well, leading to a loss of signal.<sup>[10]</sup> In such cases, a less hydrophilic detergent like **Tween 65** might provide a gentler wash, preserving the antigen coating while still effectively reducing non-specific binding.

## Considerations for Use

The optimal choice and concentration of detergent in an ELISA wash buffer should be determined empirically for each specific assay.<sup>[9]</sup> Factors to consider include:

- The nature of the antigen and antibodies: Highly hydrophobic antigens may require a gentler detergent.
- The type of microplate: Different plates have varying binding characteristics.
- The overall assay performance: The goal is to maximize the signal-to-noise ratio by minimizing background without compromising the specific signal.

## Quantitative Data on Performance

While Tween 20 is extensively documented in ELISA protocols, there is a lack of published, direct comparative data on the performance of **Tween 65** in this application. For illustrative purposes, the following table presents a hypothetical comparison of how different detergents could affect key ELISA performance metrics. Researchers should perform their own optimization experiments to validate the best detergent for their specific assay.

| Detergent in Wash Buffer (0.05% in PBS) | Average Background (OD 450nm) | Average Signal (OD 450nm) | Signal-to-Noise Ratio (Signal / Background) |
|-----------------------------------------|-------------------------------|---------------------------|---------------------------------------------|
| None                                    | 0.350                         | 1.850                     | 5.3                                         |
| Tween 20                                | 0.100                         | 2.500                     | 25.0                                        |
| Tween 65                                | 0.120                         | 2.600                     | 21.7                                        |

This table presents hypothetical data for illustrative purposes only.

## Experimental Protocols

### Preparation of ELISA Wash Buffer with Tween 65

Materials:

- Phosphate-Buffered Saline (PBS) or Tris-Buffered Saline (TBS), 10x concentrate
- **Tween 65**
- Deionized water
- Stir plate and stir bar
- Graduated cylinders and beakers

#### Protocol:

- Prepare 1x PBS or TBS: To prepare 1 liter of 1x wash buffer, add 100 mL of 10x PBS or TBS to 900 mL of deionized water. Mix thoroughly.
- Add **Tween 65**: Weigh out 0.5 grams of **Tween 65** for a 0.05% (w/v) final concentration.
- Dissolve **Tween 65**: Add the **Tween 65** to the 1x buffer. As **Tween 65** is a waxy solid, it may require gentle heating and stirring to dissolve completely. Place the solution on a stir plate with a stir bar and heat to approximately 40-50°C while stirring until the **Tween 65** is fully dissolved.
- Cool and Store: Allow the buffer to cool to room temperature. The wash buffer is now ready to use. Store at room temperature or 4°C. If stored at 4°C, allow the buffer to return to room temperature before use.

## General Sandwich ELISA Protocol

This protocol provides a general workflow for a sandwich ELISA. Incubation times, concentrations, and volumes should be optimized for each specific assay.

#### Materials:

- Coating Buffer (e.g., 0.1 M carbonate-bicarbonate buffer, pH 9.6)
- Capture Antibody
- Wash Buffer (PBS or TBS with 0.05% **Tween 65**)

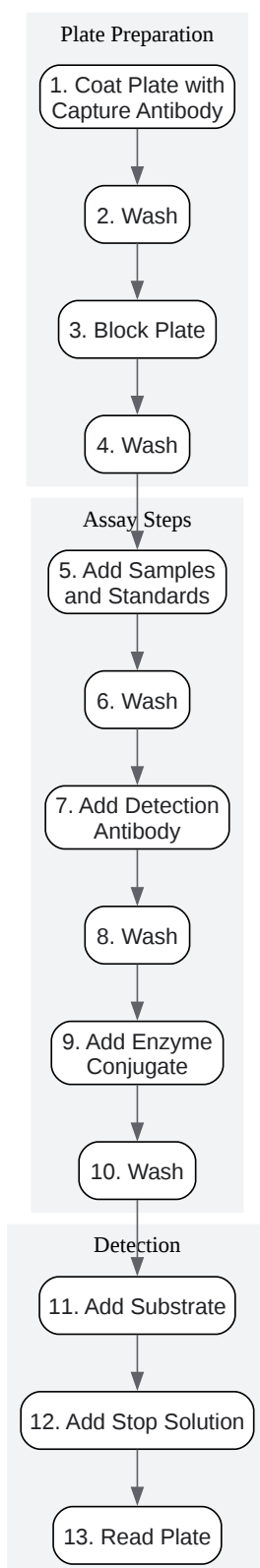
- Blocking Buffer (e.g., 1% BSA in PBS)
- Samples and Standards
- Detection Antibody (biotinylated)
- Enzyme Conjugate (e.g., Streptavidin-HRP)
- Substrate (e.g., TMB)
- Stop Solution (e.g., 2 N H<sub>2</sub>SO<sub>4</sub>)
- 96-well ELISA plates

Protocol:

- Coating: Dilute the capture antibody to its optimal concentration in Coating Buffer. Add 100 µL to each well of a 96-well plate. Incubate overnight at 4°C.
- Washing: Discard the coating solution and wash the plate three times with 200 µL of Wash Buffer per well.
- Blocking: Add 200 µL of Blocking Buffer to each well. Incubate for 1-2 hours at room temperature.
- Washing: Discard the blocking solution and wash the plate three times with 200 µL of Wash Buffer per well.
- Sample/Standard Incubation: Add 100 µL of appropriately diluted samples and standards to the wells. Incubate for 2 hours at room temperature.
- Washing: Discard the samples/standards and wash the plate three times with 200 µL of Wash Buffer per well.
- Detection Antibody Incubation: Add 100 µL of diluted biotinylated detection antibody to each well. Incubate for 1-2 hours at room temperature.

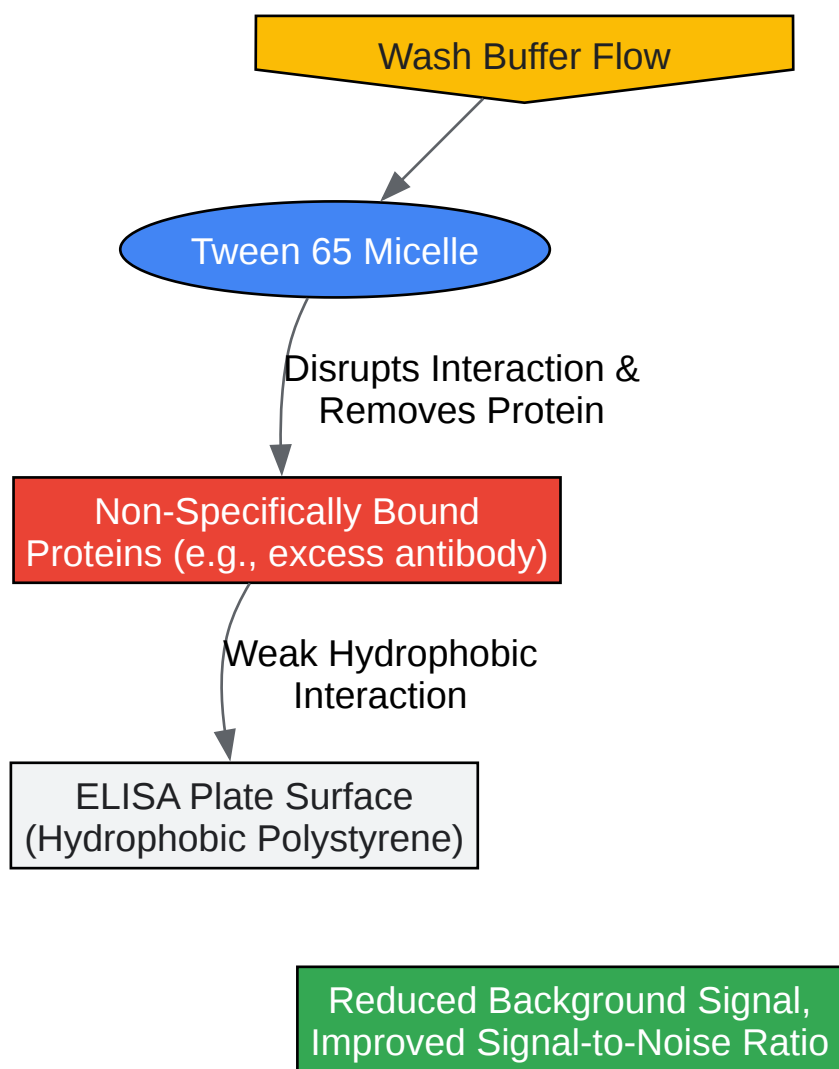
- **Washing:** Discard the detection antibody solution and wash the plate three times with 200  $\mu$ L of Wash Buffer per well.
- **Enzyme Conjugate Incubation:** Add 100  $\mu$ L of diluted Streptavidin-HRP to each well. Incubate for 30 minutes at room temperature in the dark.
- **Washing:** Discard the enzyme conjugate and wash the plate five times with 200  $\mu$ L of Wash Buffer per well.
- **Substrate Development:** Add 100  $\mu$ L of TMB substrate to each well. Incubate for 15-30 minutes at room temperature in the dark, or until sufficient color has developed.
- **Stopping the Reaction:** Add 50  $\mu$ L of Stop Solution to each well.
- **Reading the Plate:** Read the absorbance of each well at 450 nm using a microplate reader.

## Visualizations



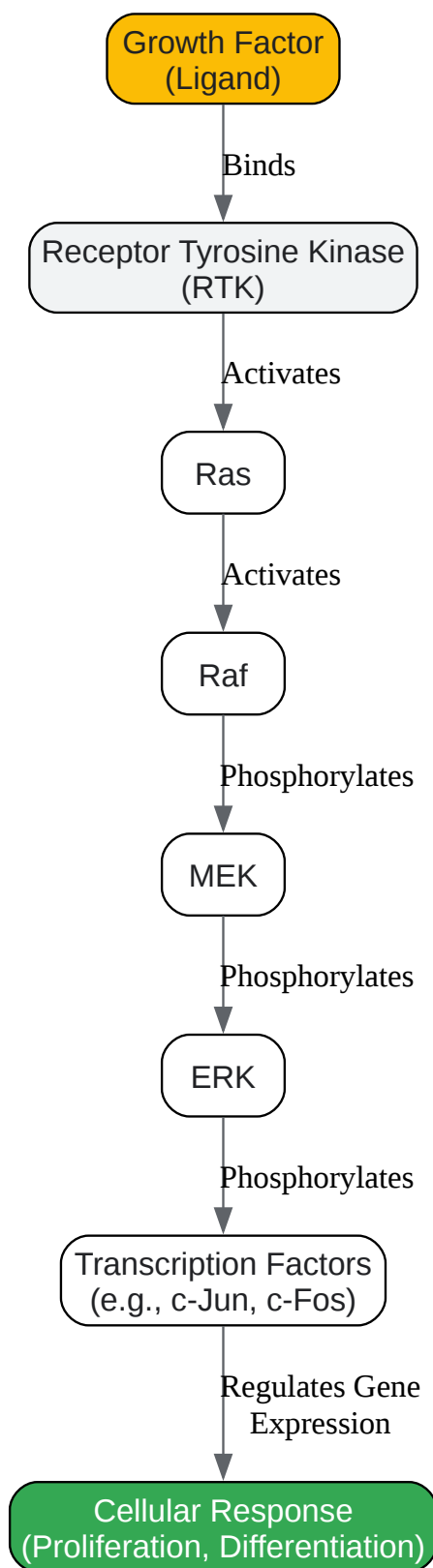
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Caption: A typical workflow for a sandwich ELISA experiment.



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Caption: Role of **Tween 65** in reducing non-specific binding.



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Caption: The MAPK/ERK signaling pathway, a common target of ELISA studies.

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